

isobutyllithium CAS number and physical properties

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Compound of Interest

Compound Name: *Isobutyllithium*

Cat. No.: *B1630937*

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An In-depth Technical Guide to **Isobutyllithium**

For researchers, scientists, and drug development professionals, a thorough understanding of the chemical and physical properties of reagents is paramount for ensuring experimental success and safety. This guide provides a detailed overview of **isobutyllithium**, a reactive organolithium reagent.

CAS Number

The Chemical Abstracts Service (CAS) registry number for **isobutyllithium** is 920-36-5.^{[1][2][3][4][5]}

Physical Properties

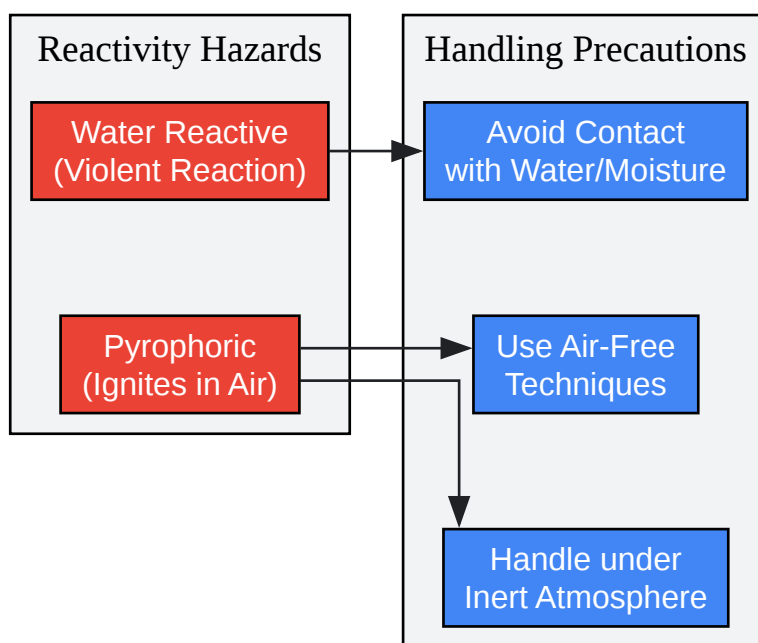
Isobutyllithium is a colorless to yellow liquid.^[1] It is a highly reactive organometallic compound often used in organic synthesis.^[1] A summary of its key physical properties is presented in the table below.

Property	Value
Molecular Formula	C4H9Li[1][2][3]
Molecular Weight	64.06 g/mol [2][3][4][5]
Appearance	Colorless to Yellow Liquid[1]
Density	0.69 g/mL at 20 °C[5]
Flash Point	-4.0 °C (closed cup)[4][5]
Storage Temperature	2-8°C[1][5]
Solubility	Soluble in nonpolar solvents such as hexane and diethyl ether.[1]

Reactivity and Handling

Isobutyllithium is a pyrophoric liquid, meaning it can ignite spontaneously when exposed to air.[1][6] It also reacts violently with water and moisture.[1] Due to its high reactivity, it must be handled with extreme caution under an inert atmosphere, such as in a glovebox or using air-free techniques.[1]

Below is a diagram illustrating the key reactivity hazards and corresponding handling precautions for **isobutyllithium**.



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